

Application Notes and Protocols for Heavy Mineral Separation Using Sodium Metatungstate

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Compound of Interest

Compound Name: Sodium metatungstate

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These application notes provide a comprehensive overview and detailed protocols for the use of **sodium metatungstate** (SMT), also known as sodium polytungstate (SPT), for the separation of heavy minerals from sediment samples. SMT is a non-toxic and reusable heavy liquid, offering a safer and more environmentally friendly alternative to traditional hazardous heavy liquids like bromoform and tetrabromoethane.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Introduction to Sodium Metatungstate (SMT)

Sodium metatungstate ($\text{Na}_6[\text{H}_2\text{W}_{12}\text{O}_{40}]$) is an inorganic salt that, when dissolved in water, can create solutions with a wide range of densities, from 1.0 g/cm³ up to a maximum of 3.1 g/cm³.[\[1\]](#)[\[2\]](#)[\[3\]](#) This property makes it an excellent medium for density gradient separation of minerals.[\[1\]](#)[\[5\]](#) Materials with a density greater than the SMT solution will sink, while those with a lower density will float.[\[6\]](#) This technique is widely used in geology, paleontology, and soil sciences for isolating specific mineral fractions for further analysis.[\[1\]](#)[\[7\]](#)

Key Advantages of Sodium Metatungstate:

- **Non-toxic:** SMT is considered non-toxic, significantly reducing health risks compared to halogenated hydrocarbons.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Reusable:** The solution can be recovered, cleaned, and reused, making it cost-effective over time.[\[2\]](#)[\[7\]](#)

- Low Viscosity at Lower Densities: SMT solutions have a relatively low viscosity, which allows for efficient separation.[1][3] However, viscosity increases significantly at higher densities.[6][8]
- Water-Soluble: Spills can be easily cleaned with water, and the separated minerals can be washed with deionized water.[2]
- Stable: It is stable at room temperature and has a nearly neutral pH in solution.[1][2]

Health and Safety Precautions

While SMT is considered non-toxic, it is still a chemical and should be handled with appropriate care.

- Personal Protective Equipment (PPE): Always wear safety glasses, gloves, and a lab coat.[7] In case of eye contact, rinse cautiously with water for several minutes.[9][10]
- Handling: Avoid ingestion and inhalation.[11] Wash hands thoroughly after handling.[9]
- Spills: Clean up spills immediately.[12] Due to its water solubility, spills can be diluted with water and wiped up.
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.[9] Although less harmful than other heavy liquids, it can be harmful to aquatic life with long-lasting effects.[10][11][12][13]

Quantitative Data

The following tables summarize key quantitative data for the preparation and use of **sodium metatungstate** solutions.

Table 1: Properties of **Sodium Metatungstate**

| Property | Value | Reference(s) |
|----------------------------|--|--------------|
| Chemical Formula | $\text{Na}_6[\text{H}_2\text{W}_{12}\text{O}_{40}]$ or $3\text{Na}_2\text{WO}_4 \cdot 9\text{WO}_3 \cdot \text{H}_2\text{O}$ | [1][3] |
| Molecular Weight | ~2986 g/mol | [7][10] |
| Maximum Achievable Density | 3.1 g/cm ³ | [1][2][3] |
| pH of Solution | Approximately 6 (nearly neutral) | [1][2] |
| Appearance | White crystalline powder | [3][7] |
| Solubility | Highly soluble in water | [3] |

Table 2: Preparation of **Sodium Metatungstate** Solutions of Varying Densities

| Desired Density (g/cm ³) | Mass Percent of SMT Powder | Grams of SMT Powder per 100 mL Water (approx.) | Reference(s) |
|--------------------------------------|----------------------------|--|--------------|
| 2.80 | 82% | 455 | [2] |
| 2.89 | - | Used for fine-grained sand samples | [14] |
| 2.90 | - | 833 g in 155 g of distilled water | [15] |

Note: The exact amount of SMT powder required may vary slightly depending on the specific batch and hydration state of the salt. It is always recommended to verify the final density with a hydrometer or by weighing a known volume.

Table 3: Comparison of Separation Times

| Heavy Liquid | Density Range (g/cm ³) | Average Separation Time | Reference(s) |
|----------------------|------------------------------------|-------------------------|--------------|
| Sodium Metatungstate | < 3.0 | ~30 minutes | [2] |
| Sodium Metatungstate | > 3.0 | ~1 hour 40 minutes | [2] |
| Bromoform | ~2.89 | ~15 minutes | [2] |
| Methylene Iodide | > 3.0 | ~15 minutes | [2] |

Experimental Protocols

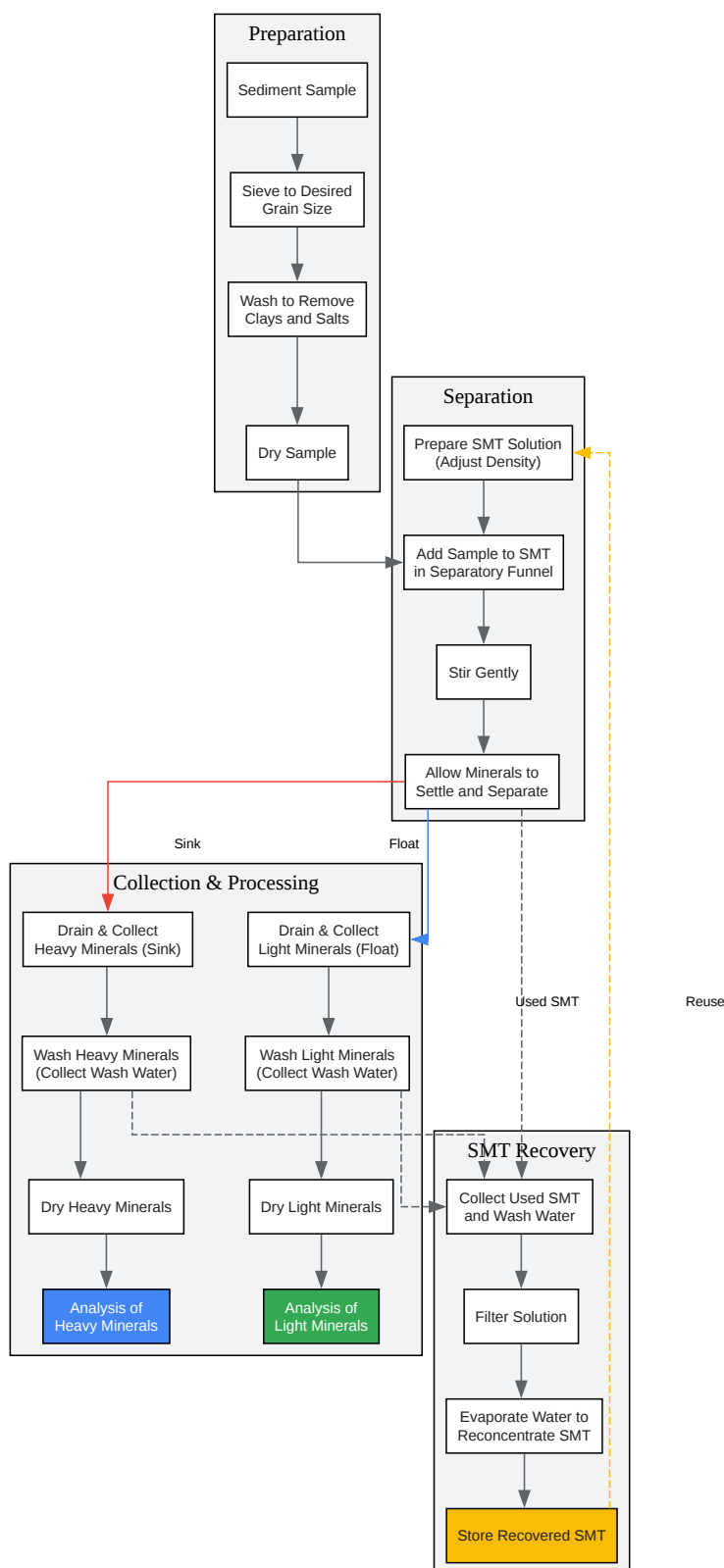
This section provides detailed step-by-step protocols for heavy mineral separation using **sodium metatungstate**.

- **Determine Required Density:** Decide on the target density for your separation based on the minerals of interest. Most heavy mineral suites are separated at a density of 2.85 g/mL to 2.90 g/mL.[6][15]
- **Weigh SMT Powder:** Accurately weigh the required amount of **sodium metatungstate** powder.
- **Dissolution:** In a beaker, add the SMT powder to deionized or distilled water.[2] It is recommended to add the powder to the water gradually while stirring continuously with a magnetic stirrer.[15]
- **Density Check:** Once the powder is fully dissolved, allow the solution to cool to room temperature. Measure the density using a calibrated hydrometer or by accurately weighing a known volume (e.g., in a pycnometer).
- **Density Adjustment:**
 - To increase density, add more SMT powder and stir until dissolved. Alternatively, the solution can be gently heated (e.g., in an oven at 60-80°C) to evaporate some of the water.[2][15]
 - To decrease density, add a small amount of deionized water and mix thoroughly.[15]

- Storage: Store the prepared solution in a sealed container to prevent evaporation and changes in density.[2]
- Sample Preparation:
 - Ensure the sediment sample is dry.[2]
 - Sieve the sample to the desired grain size fraction.[2] For fine-grained samples (<200 mesh or 0.074mm), a centrifuge method is recommended.[2][16]
 - Wash the sample with water to remove fine clay and soluble salts that may react with the SMT solution.[2] For samples containing carbonates (calcite, dolomite), a pre-treatment with dilute HCl may be necessary, followed by thorough washing with distilled water.[2]
- Separation:
 - Pour the prepared SMT solution into a separatory funnel.[2]
 - Slowly add the dried sediment sample to the funnel and stir gently to ensure all grains are wetted by the solution.[2][17]
 - Allow the mixture to stand undisturbed for the separation to occur. The time required will depend on the density of the solution and the grain size of the sample (see Table 3).[2] Heavier minerals will sink to the bottom, while lighter minerals will float.
- Collection of Heavy Minerals (Sink Fraction):
 - Once a clear separation is observed, carefully open the stopcock of the separatory funnel to drain the heavy mineral fraction into a filter funnel lined with appropriate filter paper.[17]
 - Close the stopcock before the light mineral fraction reaches the bottom.
- Collection of Light Minerals (Float Fraction):
 - Place a second filter funnel with filter paper under the separatory funnel and drain the remaining solution and the light mineral fraction.[17]
- Washing:

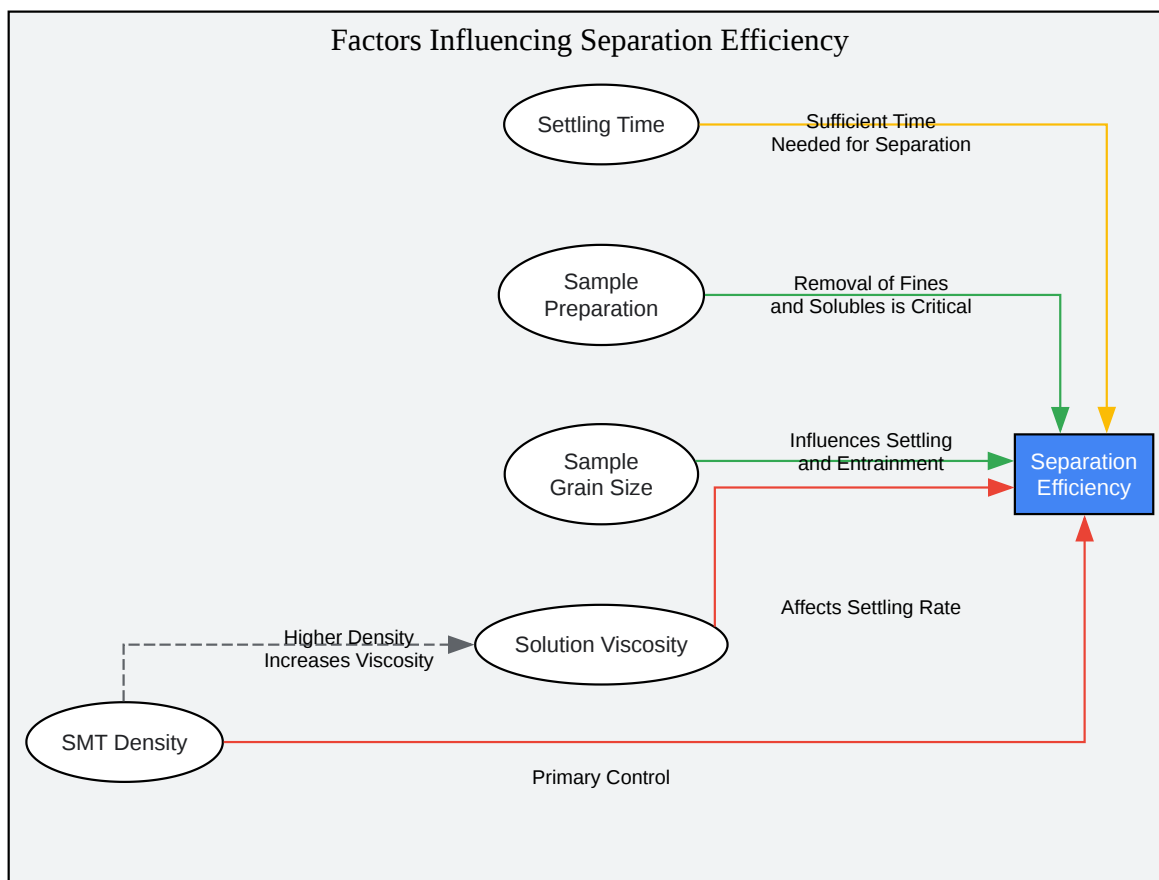
- Wash both the heavy and light mineral fractions thoroughly with deionized water to remove all traces of the SMT solution. Collect the wash water for SMT recovery.
- Drying and Weighing:
 - Dry the separated mineral fractions in an oven at a low temperature (e.g., 60°C).
 - Once completely dry, weigh each fraction.
- Collection: Collect all the used SMT solution and the initial washings from the mineral fractions.[\[2\]](#)
- Filtration: Filter the collected solution to remove any suspended fine particles.[\[2\]](#) A microfilter system can be effective.[\[2\]](#)
- Reconcentration: Evaporate the excess water from the diluted solution to restore its original density. This can be done by placing the solution in a large evaporating dish in a fume hood or a low-temperature oven (around 60°C).[\[2\]](#)
- Density Check and Storage: Once the desired density is reached, allow the solution to cool and verify the density. Store in a sealed container for future use.

Visualizations



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Workflow for heavy mineral separation using **sodium metatungstate**.



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Key factors that influence the efficiency of heavy mineral separation.

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